

Proper Disposal of Methyl 5-hydroxypyrazine-2-carboxylate: A Safety and Operations Guide

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Compound of Interest

Compound Name: Methyl 5-hydroxypyrazine-2-carboxylate

Cat. No.: B153309

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **Methyl 5-hydroxypyrazine-2-carboxylate** (CAS No: 13924-95-3), a heterocyclic compound utilized in various research applications. Adherence to these procedures is critical for personnel safety and environmental protection.

Immediate Safety and Hazard Information

Methyl 5-hydroxypyrazine-2-carboxylate is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

All handling and disposal operations must be conducted by trained personnel wearing appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial. The following PPE is recommended when handling **Methyl 5-hydroxypyrazine-2-carboxylate**:

Body Part	Personal Protective Equipment (PPE)	Specifications & Rationale
Eyes/Face	Safety Goggles / Face Shield	Must be worn at all times to protect against splashes and airborne particles. A face shield offers additional protection.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or punctures before use and dispose of them properly after handling.
Respiratory	N95 Dust Mask or Half-mask Respirator	A dust mask should be used to prevent the inhalation of the powdered compound. For procedures that may generate significant dust or aerosols, a half-mask respirator with appropriate cartridges is advised.
Body	Laboratory Coat	A standard laboratory coat should be worn to protect skin and clothing from contamination.

Quantitative Data

The following table summarizes key quantitative data for **Methyl 5-hydroxypyrazine-2-carboxylate**:

Property	Value
Molecular Formula	C ₆ H ₆ N ₂ O ₃
Molecular Weight	154.12 g/mol [2]
Melting Point	183-185 °C[2]
Boiling Point	424.1 °C at 760 mmHg[2]
Density	1.39 g/cm ³ [2]

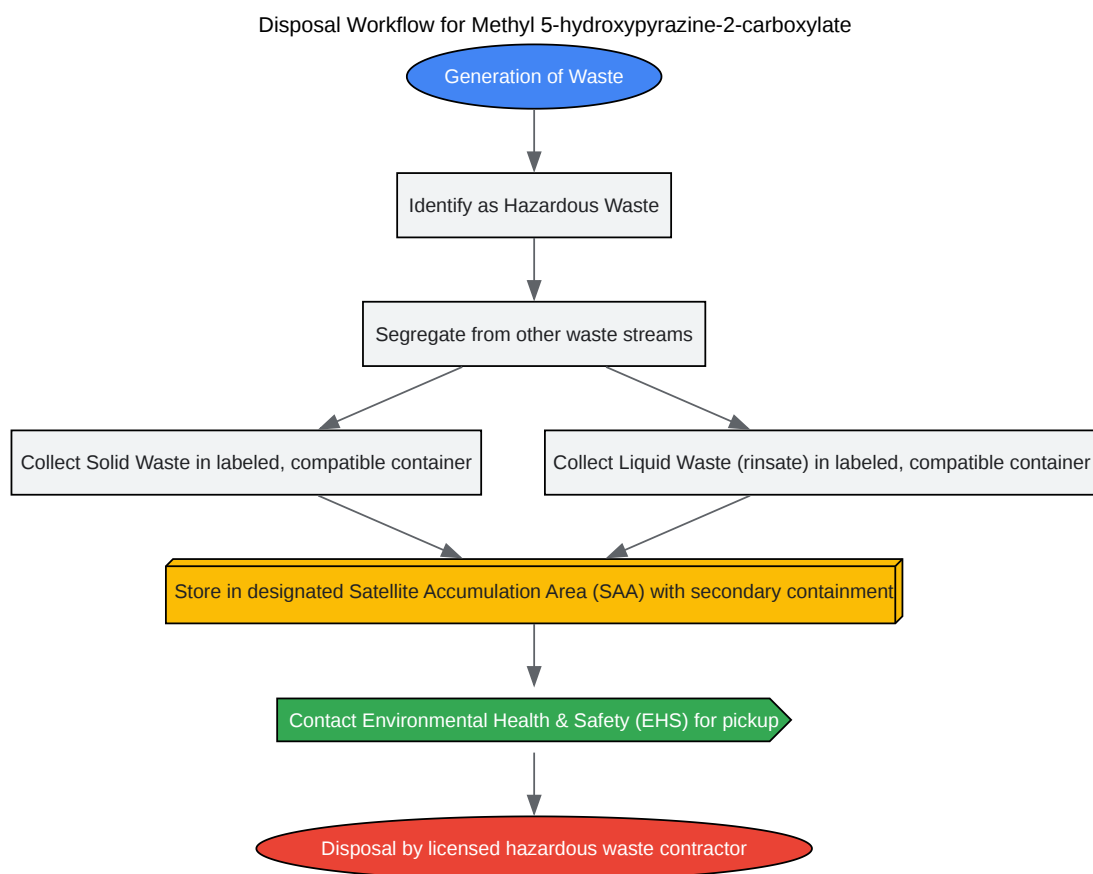
Step-by-Step Disposal Protocol

The primary disposal method for **Methyl 5-hydroxypyrazine-2-carboxylate** is to treat it as hazardous chemical waste. This compound must not be disposed of down the drain or in regular solid waste.

- Waste Identification and Segregation:
 - All unwanted **Methyl 5-hydroxypyrazine-2-carboxylate**, including expired materials, reaction byproducts, and contaminated consumables, must be treated as hazardous waste.
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by your institution's Environmental Health and Safety (EHS) department.
- Waste Collection and Containment:
 - Solid Waste: Collect waste powder and any grossly contaminated materials (e.g., weighing paper, single-use spatulas) in a dedicated, clearly labeled, and sealable hazardous waste container. The container should be made of a compatible material such as high-density polyethylene (HDPE).
 - Contaminated Labware and PPE: Non-disposable glassware and equipment should be decontaminated by thoroughly rinsing with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected as hazardous liquid waste. Heavily contaminated disposable items such as gloves and bench paper should be double-bagged, sealed, and placed in the solid hazardous waste container.

- Labeling:
 - Immediately affix a hazardous waste label to the container upon starting waste accumulation.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Methyl 5-hydroxypyrazine-2-carboxylate**"
 - The CAS Number: "13924-95-3"
 - An accurate description of the contents, including any solvents and their approximate concentrations.
 - The date of waste accumulation initiation.
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.
 - The SAA should be a well-ventilated, secondary containment area, away from sources of ignition and incompatible materials.
 - Keep the waste container closed at all times, except when adding waste.
- Arranging for Disposal:
 - Once the container is full or has reached the maximum allowable accumulation time as per your institutional and local regulations, contact your institution's EHS department to schedule a pickup.
 - Do not attempt to transport the hazardous waste off-site yourself.

Disposal Workflow



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Caption: Disposal workflow for **Methyl 5-hydroxypyrazine-2-carboxylate**.

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References

- 1. 5-Hydroxypyrazine-2-carboxylic acid methyl ester - High purity | EN [georganics.sk]
- 2. echemi.com [echemi.com]
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